

Essential Safety and Operational Guide for Handling (R,R)-Suntinorexton

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Compound of Interest

Compound Name: (R,R)-Suntinorexton

Cat. No.: B15619257

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(R,R)-Suntinorexton is a potent orexin type 2 receptor (OX2R) agonist intended for research purposes only and requires strict adherence to safety protocols to ensure the well-being of laboratory personnel and prevent environmental contamination. As a bioactive compound, it should be handled with the utmost care in a controlled laboratory setting. The following guidelines provide essential information on personal protective equipment (PPE), handling procedures, and disposal methods.

Chemical and Physical Properties

(R,R)-Suntinorexton is an isomer of Suntinorexton.^[1] Key identification and property data are summarized below.

Property	Value
Chemical Name	N-[(2S,3S)-2-[[2-fluoro-3-(3-fluorophenyl)phenyl]methyl]-1-(2-hydroxy-2-methylpropanoyl)pyrrolidin-3-yl]ethanesulfonamide
Molecular Formula	C23H28F2N2O4S
Molecular Weight	466.54 g/mol [1][2]
CAS Number	2274802-89-8[2]
Appearance	White to off-white solid[1]
Storage (Powder)	-20°C for up to 3 years, or 4°C for up to 2 years[1]
Storage (In Solvent)	-80°C for up to 6 months, or -20°C for up to 1 month[1]

Personal Protective Equipment (PPE)

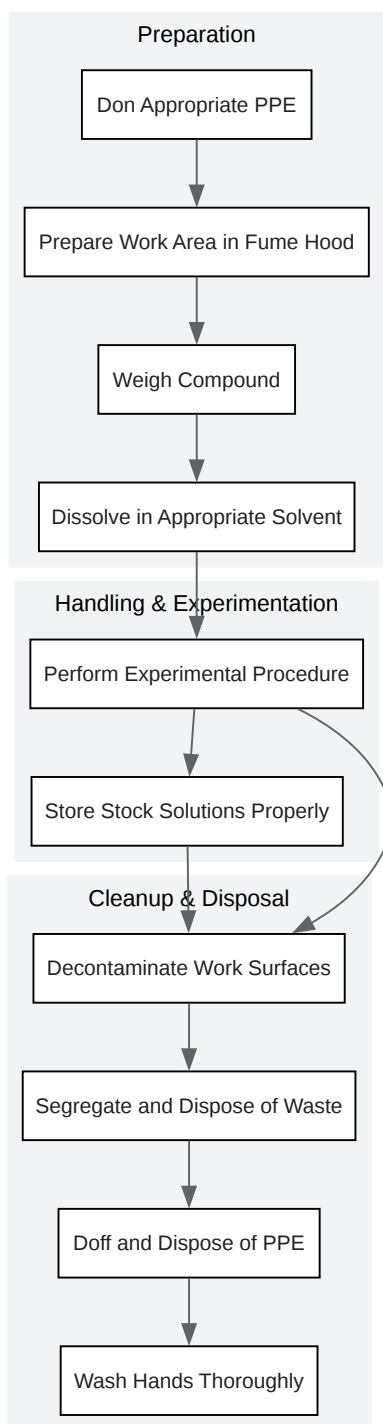
A comprehensive PPE strategy is mandatory to create a barrier between the researcher and the chemical, minimizing the risk of exposure. The following table outlines the required PPE for handling **(R,R)-Sutinorexton**.

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Change gloves frequently and immediately after known contact.
Eyes/Face	Safety glasses with side shields or safety goggles	A face shield may be required for procedures with a high risk of splashing.
Body	Laboratory coat	A fully fastened lab coat made of a suitable material should be worn at all times. Consider a disposable gown for handling larger quantities.
Respiratory	Use in a well-ventilated area. A fume hood is recommended.	For procedures that may generate dust or aerosols, a NIOSH-approved respirator may be necessary.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **(R,R)-Suntinorexton**, from initial preparation to final disposal. Adherence to this workflow is critical for minimizing risk.

Safe Handling Workflow for (R,R)-Suntinorexton

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **(R,R)-Suntinorexton**.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and further exposure.

Accidental Release:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For solid spills, carefully sweep or vacuum the material, avoiding dust generation. For liquid spills, absorb with an inert material (e.g., vermiculite, sand).

- Decontaminate: Clean the spill area thoroughly with an appropriate solvent or detergent.
- Collect: Place all contaminated materials into a sealed, labeled container for disposal.

Disposal: All waste materials, including empty containers, unused product, and contaminated PPE, must be disposed of in accordance with local, state, and federal regulations for chemical waste. Do not allow the product to enter drains or waterways. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

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References

- 1. [file.medchemexpress.com](https://www.medchemexpress.com) [file.medchemexpress.com]
- 2. [file.medchemexpress.com](https://www.medchemexpress.com) [file.medchemexpress.com]
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